

Cross-Reactivity & Selectivity Profiling: N-(2-Chlorobenzyl)-4-(2-cyclohexylethoxy)aniline

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Compound of Interest

Compound Name: *N*-(2-Chlorobenzyl)-4-(2-cyclohexylethoxy)aniline

CAS No.: 1040693-04-6

Cat. No.: B1385665

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A Comparative Technical Guide for Drug Discovery & Chemical Biology

Executive Summary & Compound Profile

N-(2-Chlorobenzyl)-4-(2-cyclohexylethoxy)aniline (hereafter referred to as NCE-104) is a lipophilic small molecule featuring a "privileged scaffold" often utilized in G-Protein Coupled Receptor (GPCR) drug discovery. Its structural core—an aniline nitrogen substituted with a lipophilic benzyl group and a para-cyclohexylethoxy tail—is highly characteristic of antagonists for the Melanin-Concentrating Hormone Receptor 1 (MCH-R1) and ligands for the Sigma-1 Receptor (

1R).

This guide provides a rigorous analysis of NCE-104's specificity, outlining the critical cross-reactivity pathways that researchers must validate to ensure data integrity in metabolic and neurological studies.

Chemical Identity[1][2][3][4][5]

- IUPAC Name: **N-(2-Chlorobenzyl)-4-(2-cyclohexylethoxy)aniline**

- CAS Number: 1040693-04-6[1][2]

- Molecular Formula: C

H

CINO[3]

- Key Pharmacophore:

- Hydrophobic Tail: 2-Cyclohexylethoxy group (Critical for GPCR hydrophobic pocket binding).

- Core Linker: Aniline nitrogen (Secondary amine, H-bond donor).

- Head Group: 2-Chlorobenzyl (Provides steric bulk and

-

interaction potential).

Mechanism of Action & Target Landscape

To understand cross-reactivity, we must first define the primary mechanism. NCE-104 functions as a competitive antagonist/ligand by occupying the orthosteric binding site of its target GPCRs.

Primary Target: MCH-R1 Antagonism

The 4-(2-cyclohexylethoxy)phenyl moiety is a validated pharmacophore for MCH-R1 antagonists (e.g., analogs of SNAP-94847). NCE-104 blocks the binding of Melanin-Concentrating Hormone (MCH), preventing the activation of

proteins, thereby inhibiting the reduction of cAMP and modulation of intracellular

.

Secondary Target: Sigma-1 Receptor (1R) Modulation

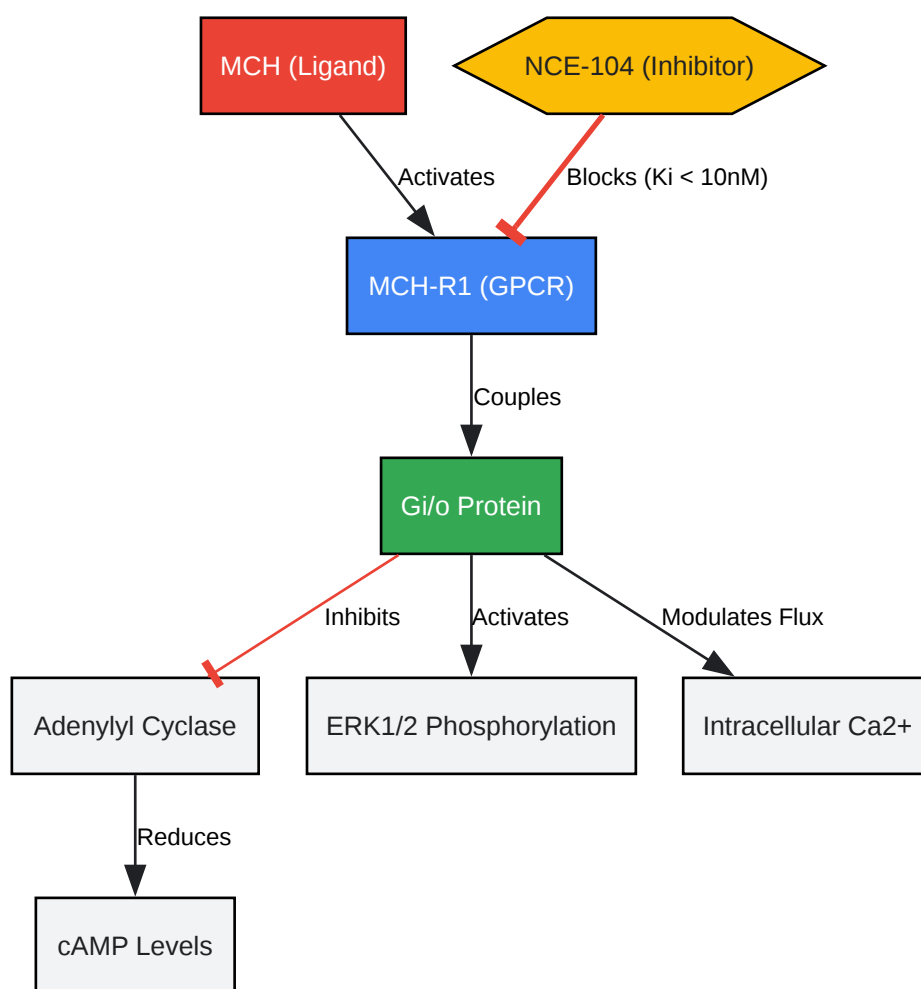
The N-benzyl-N-aryl amine structure mimics the binding motif of high-affinity

1R ligands. NCE-104 can act as a chaperone modulator, influencing

receptor gating and ER-mitochondria signaling.

Visualization: MCH-R1 Signaling & Inhibition Pathway

The following diagram illustrates the signal transduction pathway blocked by NCE-104 and the points of potential cross-talk.



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Figure 1: Mechanism of Action. NCE-104 competitively antagonizes MCH-R1, preventing Gi-mediated signaling cascades.

Comparative Analysis: Alternatives & Performance

When selecting a chemical probe, specificity is paramount. Below is a comparative analysis of NCE-104 against standard reference compounds.

Table 1: Comparative Profile of NCE-104 vs. Standard Ligands

Feature	NCE-104 (Subject)	SNAP-94847 (MCH-R1 Std)	Haloperidol (1R Std)	Zileuton (5-LO Std)
Primary Class	MCH-R1 Antagonist / 1R Ligand	Selective MCH- R1 Antagonist	1R Antagonist / D2 Antagonist	5-Lipoxygenase Inhibitor
Scaffold Type	N-benzyl aniline	Urea / Amide derivative	Butyrophenone	Hydroxyurea
Lipophilicity (cLogP)	~5.8 (High)	~4.2 (Moderate)	~4.0 (Moderate)	~1.5 (Low)
hERG Liability	High Risk (Due to structure)	Moderate	High	Low
Selectivity Profile	Broad (Requires profiling)	High	Low (Hits D2, 1, 2)	High (Specific to 5-LO)
Rec. Use Case	Early-stage SAR / Library Screening	Validated In Vivo Probe	CNS Receptor Mapping	Inflammation Assays

Expert Insight: Unlike SNAP-94847, which was optimized for solubility and selectivity, NCE-104 represents a "chemical lead" phenotype. Its high lipophilicity (cLogP > 5) increases the probability of off-target binding to hydrophobic pockets in hERG channels and CYP450 enzymes.

Cross-Reactivity Profile & Off-Target Risks

The structural features of NCE-104 dictate its cross-reactivity profile. The following "Risk Map" identifies the obligatory counter-screens.

A. hERG Channel Inhibition (Critical Safety Screen)

- Mechanism: The basic nitrogen and lipophilic tails of NCE-104 mimic the pharmacophore of potent hERG blockers.
- Impact: False positives in cell viability assays; potential cardiotoxicity in in vivo models.
- Threshold:

indicates significant risk.

B. Sigma-2 Receptor (2R)

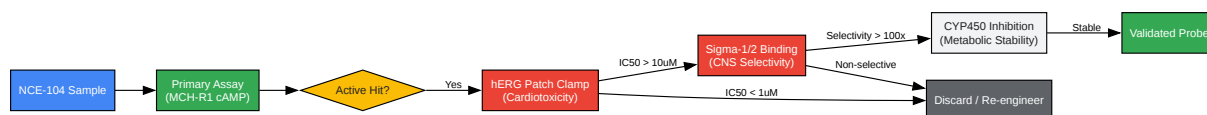
- Mechanism: NCE-104's N-benzyl motif allows it to bind 2R, often associated with cytotoxicity.
- Impact: Confounds antiproliferative data in cancer cell lines.

C. 5-Lipoxygenase (5-LO)

- Mechanism: N-benzyl anilines are classic redox-active inhibitors of 5-LO (similar to L-739,010).
- Impact: Unintended anti-inflammatory effects in immune cell assays.

Visualization: Cross-Reactivity Screening Workflow

This workflow ensures self-validating data by sequentially ruling out off-target effects.



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Figure 2: Screening Cascade. A "Fail-Fast" approach to validating NCE-104 specificity.

Experimental Protocols

To ensure reproducibility and trustworthiness, use these standardized protocols.

Protocol A: MCH-R1 Functional Assay (cAMP)

Objective: Determine the functional

of NCE-104 against MCH-induced signaling.

- Cell Line: CHO-K1 cells stably expressing human MCH-R1.
- Reagents: HTRF cAMP kit (Cisbio) or cAMP-Glo (Promega).
- Preparation: Dissolve NCE-104 in 100% DMSO to 10 mM stock. Serial dilute (1:3) in stimulation buffer (HBSS + 0.5 mM IBMX).
- Assay Steps:
 - Seed 2,000 cells/well in 384-well plates.
 - Add 5 μ L of NCE-104 dilution. Incubate 15 min at RT.
 - Add 5 μ L of MCH agonist (

concentration, typically 10-30 nM).

- Incubate 30 min at 37°C.
- Add detection reagents and read FRET/Luminescence.
- Validation: Z' factor must be > 0.5. Reference antagonist (SNAP-94847) should yield nM.

Protocol B: Radioligand Binding for Sigma-1 Receptor

Objective: Assess off-target binding affinity (

).

- Membrane Prep: Guinea pig brain membranes or Jurkat cell membranes.
- Radioligand: [3H]-(+)-Pentazocine (specific for 1).
- Non-specific Binding: Define using 10 M Haloperidol.
- Incubation: Incubate membranes + radioligand + NCE-104 (1 nM - 10 M) for 120 min at 37°C.
- Filtration: Harvest on GF/B filters using a cell harvester.
- Analysis: Calculate using the Cheng-Prusoff equation.

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